

# 2-Methylheptanal solubility in water and organic solvents

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## Compound of Interest

Compound Name: 2-Methylheptanal

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An In-depth Technical Guide to the Solubility of **2-Methylheptanal**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-Methylheptanal** in water and various organic solvents. The document details its physicochemical properties, presents available solubility data, outlines experimental protocols for solubility determination, and includes a workflow diagram for these procedures.

## Introduction to 2-Methylheptanal

**2-Methylheptanal** ( $C_8H_{16}O$ ) is an aliphatic aldehyde known for its characteristic fatty, green, and citrus-like odor.<sup>[1][2][3][4]</sup> It is primarily utilized in the fragrance and flavor industries. Understanding its solubility is crucial for its application in various formulations, for assessing its environmental fate, and for its potential use in chemical synthesis.

## Physicochemical Properties

A summary of the key physicochemical properties of **2-Methylheptanal** is provided in the table below. These properties are essential for understanding its solubility behavior.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O	[1][3]
Molecular Weight	128.21 g/mol	[3]
Appearance	Clear colorless liquid	[1]
Boiling Point	163 °C at 760 mmHg	[1]
Melting Point	-76 °C	[1]
Density	0.809 g/cm <sup>3</sup>	[1]
Vapor Pressure	2.11 mmHg at 25°C	[1]
Flash Point	42.2 °C	[1]
logP (Octanol-Water Partition Coefficient)	2.7	[4]

## Solubility of 2-Methylheptanal

The solubility of an aldehyde is influenced by its ability to form hydrogen bonds with the solvent and by the length of its alkyl chain. While aldehydes can accept hydrogen bonds via the carbonyl oxygen, they lack a hydrogen bond donor. As the alkyl chain length increases, the nonpolar character of the molecule dominates, leading to decreased solubility in polar solvents like water.

### Solubility in Water

**2-Methylheptanal** is described as being slightly soluble in water.[1] This is consistent with the general trend for aldehydes, where solubility in water decreases as the carbon chain length increases beyond four or five carbons. The relatively long seven-carbon chain with a methyl branch in **2-Methylheptanal** limits its miscibility with water.

### Solubility in Organic Solvents

**2-Methylheptanal** is generally soluble in many common organic solvents, particularly those with lower polarity. Based on the principle of "like dissolves like," it is expected to be miscible with alcohols, ethers, ketones, and hydrocarbon solvents.

Solvent	Polarity	Expected Solubility
Water	High	Slightly soluble
Methanol	High	Soluble
Ethanol	High	Soluble
Acetone	Medium	Soluble
Diethyl Ether	Low	Soluble
Chloroform	Low	Soluble
Toluene	Low	Soluble
Hexane	Low	Soluble

## Experimental Protocols for Solubility Determination

Standardized methods are employed to quantitatively determine the solubility of chemical substances. Below are detailed methodologies for assessing the solubility of **2-Methylheptanal** in aqueous and organic media.

### Determination of Water Solubility (Adapted from OECD Guideline 105)

The OECD Guideline 105 provides two primary methods for determining water solubility: the flask method and the column elution method. Given that **2-Methylheptanal** is a liquid, the flask method is more appropriate.

Principle: A saturated solution of **2-Methylheptanal** in water is prepared by mechanical shaking at a constant temperature. The concentration of the aldehyde in the aqueous phase is then determined by a suitable analytical method.

Apparatus:

- Mechanical shaker in a thermostatically controlled water bath or a temperature-controlled room.

- Glass vessels with sufficient volume.
- Centrifuge with temperature control.
- Analytical instrumentation for quantification (e.g., Gas Chromatography with Flame Ionization Detection - GC-FID).

#### Procedure:

- An excess amount of **2-Methylheptanal** is added to a known volume of deionized water in a glass vessel.
- The vessel is sealed and agitated in the thermostatically controlled shaker at a defined temperature (e.g., 20°C) for a sufficient period to reach equilibrium (preliminary tests should establish this time, typically 24-48 hours).
- After equilibration, the mixture is centrifuged at the same temperature to separate the undissolved aldehyde.
- A sample of the clear aqueous supernatant is carefully removed.
- The concentration of **2-Methylheptanal** in the aqueous sample is determined using a validated GC-FID method.
- The experiment is repeated to ensure reproducibility.

## Determination of Solubility in Organic Solvents

A general method for determining the solubility of a liquid in an organic solvent involves preparing a saturated solution and quantifying the solute concentration.

Principle: An excess of **2-Methylheptanal** is mixed with the organic solvent of interest at a constant temperature until equilibrium is reached. The concentration of the aldehyde in the resulting solution is then measured.

#### Apparatus:

- Vials with screw caps.

- Constant temperature bath or incubator.
- Vortex mixer or shaker.
- Analytical balance.
- Gas chromatograph (GC) or other suitable analytical instrument.

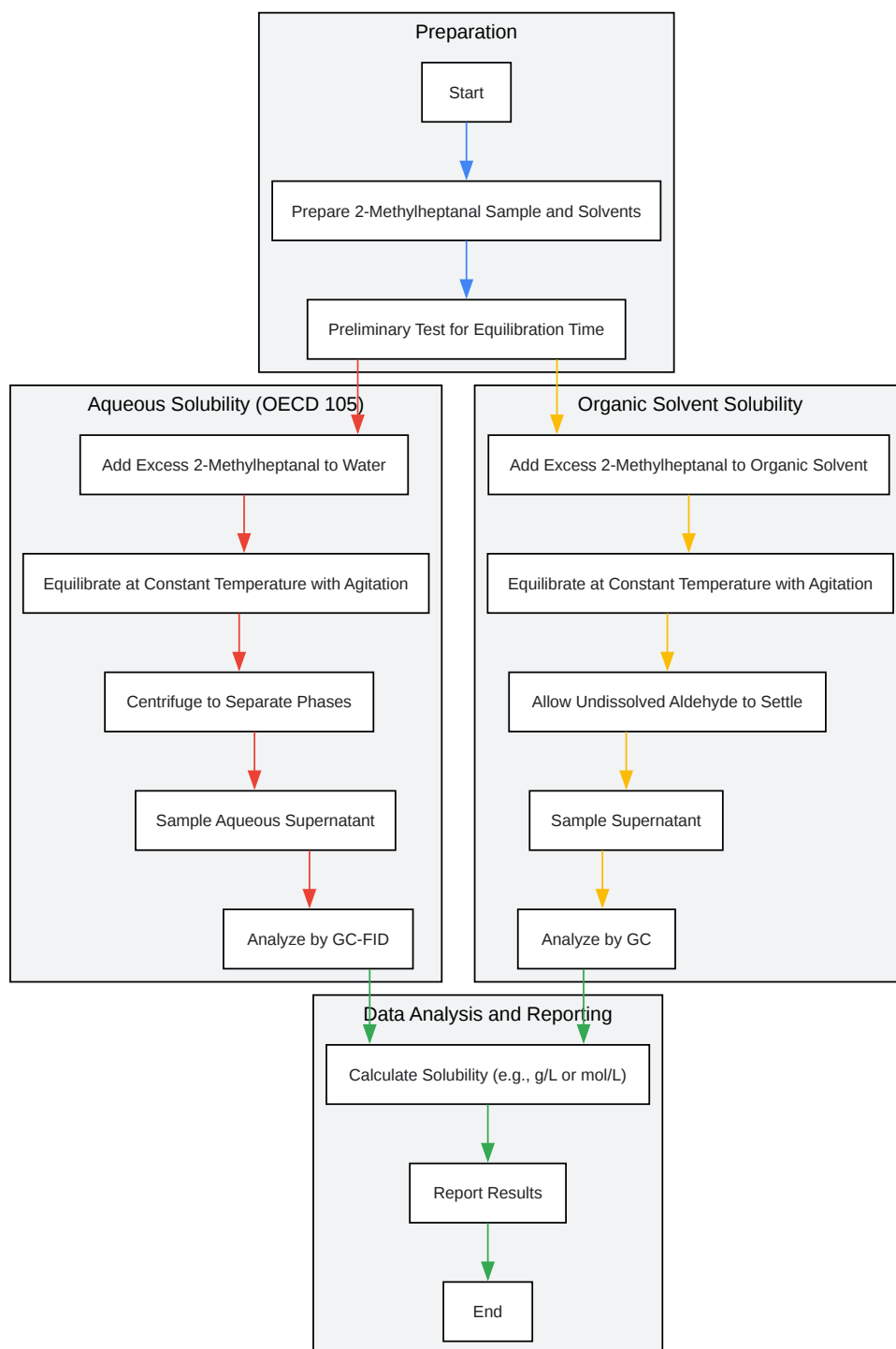
Procedure:

- A known volume of the organic solvent is placed in a vial.
- **2-Methylheptanal** is added dropwise until a slight excess is observed (e.g., a persistent separate phase or cloudiness that does not disappear upon mixing).
- The vial is sealed and placed in a constant temperature bath and agitated for a predetermined time to ensure equilibrium.
- The mixture is allowed to stand at the same temperature until any undissolved aldehyde has settled.
- A clear aliquot of the supernatant is carefully withdrawn.
- This aliquot is then diluted with a known volume of a suitable solvent, and the concentration of **2-Methylheptanal** is determined by a calibrated analytical method such as GC.

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of the solubility of **2-Methylheptanal**.

## Workflow for Solubility Determination of 2-Methylheptanal

[Click to download full resolution via product page](#)Caption: Workflow for determining the solubility of **2-Methylheptanal**.

## Conclusion

**2-Methylheptanal** exhibits limited solubility in water and good solubility in a range of organic solvents, a behavior consistent with its molecular structure. The experimental protocols outlined in this guide provide a framework for obtaining precise quantitative solubility data, which is essential for the effective formulation and application of this compound in various industrial and research settings. The provided workflow diagram offers a clear visual representation of the necessary steps for accurate solubility determination.

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